

# A Comprehensive Technical Guide to the Thermodynamic Properties of the Disulfate Ion

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## Compound of Interest

Compound Name: Disulfate ion

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## Introduction

The **disulfate ion**, also known as the pyrosulfate ion ( $\text{S}_2\text{O}_7^{2-}$ ), is a sulfur oxyanion of significant interest in various chemical processes, including as a component in molten salt catalysts and as an intermediate in the industrial production of sulfuric acid. A thorough understanding of its thermodynamic properties is crucial for optimizing these applications and for fundamental chemical research. This technical guide provides a detailed overview of the available thermodynamic data for the **disulfate ion** and its common salts, outlines experimental methodologies for their determination, and presents relevant chemical context.

## Thermodynamic Properties of Disulfate Salts

Direct experimental thermodynamic data for the **disulfate ion** in a standard state, such as an aqueous solution, is scarce in the literature. However, the properties of the ion can be derived from the thermodynamic data of its solid salts, primarily sodium pyrosulfate ( $\text{Na}_2\text{S}_2\text{O}_7$ ) and potassium pyrosulfate ( $\text{K}_2\text{S}_2\text{O}_7$ ).

## Quantitative Data Summary

The following tables summarize the key thermodynamic parameters for solid sodium and potassium pyrosulfate.

Table 1: Thermodynamic Properties of Sodium Pyrosulfate ( $\text{Na}_2\text{S}_2\text{O}_7$ )

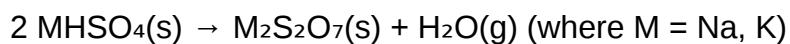
Property	Value	Units
Standard Enthalpy of Formation ( $\Delta_f H^\circ$ )	-1938	kJ/mol[1]
Standard Gibbs Free Energy of Formation ( $\Delta_f G^\circ$ )	-1256	kJ/mol[2]
Molar Mass	222.12	g/mol [3]
Density	2.658	g/cm <sup>3</sup> [2][3]
Melting Point	400.9	°C[2][3]
Decomposition Temperature	460	°C[2][3]
Molar Enthalpy of Fusion ( $\Delta_{fus} H$ )	40.8	kJ/mol[1]
Heat Capacity (Cp)	C_p = 125.6 + 0.087T	J/mol·K[2]

Table 2: Thermodynamic Properties of Potassium Pyrosulfate (K<sub>2</sub>S<sub>2</sub>O<sub>7</sub>)

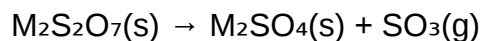
Property	Value	Units
Molar Mass	254.31	g/mol [4]
Density	2.28	g/cm <sup>3</sup> [4]
Melting Point	325	°C[4]
Decomposition Temperature	> 600	°C[4]
Solubility in Water (20 °C)	25.4	g/100 mL[4]

## Synthesis and Decomposition

Potassium and sodium pyrosulfate are typically synthesized by the thermal decomposition of their respective bisulfate salts.[4][5] The general reaction for this process is:



At higher temperatures, pyrosulfates decompose to form the corresponding sulfate and sulfur trioxide.<sup>[4]</sup><sup>[5]</sup>



This decomposition is a key reaction in the contact process for sulfuric acid production, where potassium pyrosulfate is used in conjunction with a vanadium(V) oxide catalyst.

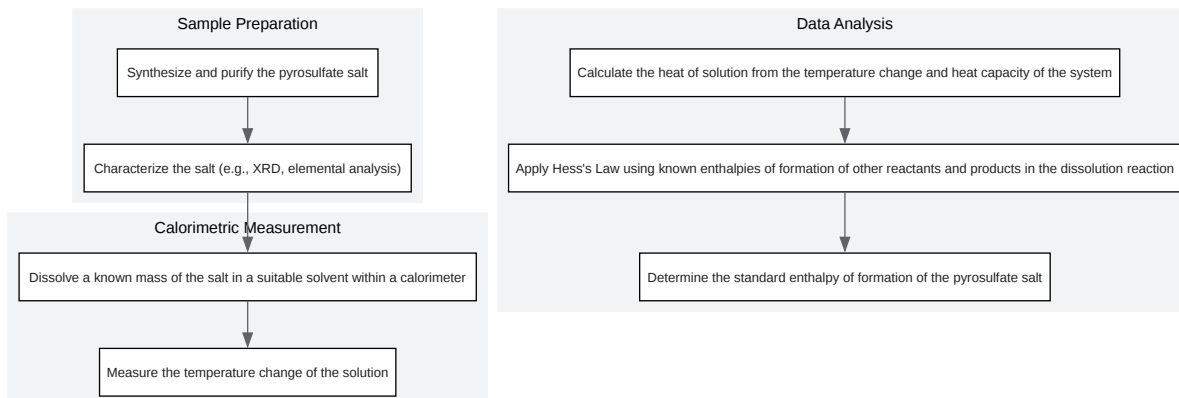
## Experimental Protocols for Determining Thermodynamic Properties

The determination of the thermodynamic properties of inorganic salts like pyrosulfates involves several key experimental techniques.

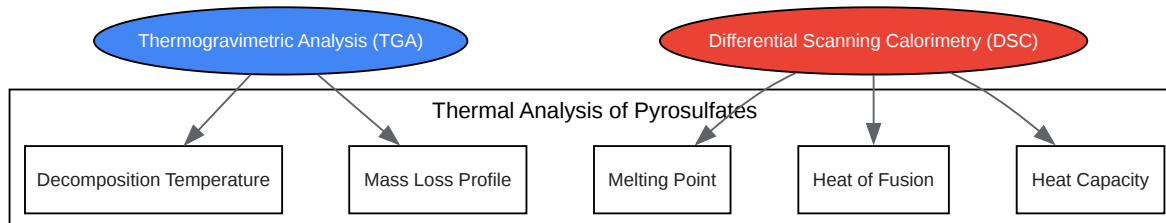
### Calorimetry for Enthalpy of Formation

The standard enthalpy of formation ( $\Delta_f H^\circ$ ) is the only thermodynamic property that can be directly measured experimentally through calorimetry.<sup>[6]</sup> High-temperature calorimetry is often employed for inorganic compounds. The general workflow for determining the enthalpy of formation via solution calorimetry involves the following logical steps:

Workflow for Enthalpy of Formation Determination



Thermal Analysis of Pyrosulfates

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